

Application Note: Analysis of Calcium Tartrate by Fourier Transform Infrared (FTIR) Spectroscopy

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Compound of Interest

Compound Name: Calcium tartrate

Cat. No.: B035300

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Calcium tartrate is a significant compound in various fields, including the pharmaceutical industry, where it can be an active pharmaceutical ingredient (API), an excipient, or an intermediate in drug synthesis.^{[1][2][3]} Fourier Transform Infrared (FTIR) spectroscopy is a rapid, non-destructive, and highly specific analytical technique ideal for the identification, characterization, and quality control of **calcium tartrate**. This application note provides a detailed protocol for the analysis of **calcium tartrate** using FTIR spectroscopy, including characteristic spectral data and interpretation.

Principle of FTIR Spectroscopy

FTIR spectroscopy measures the absorption of infrared radiation by a sample at different wavelengths. The absorbed radiation corresponds to the vibrational frequencies of the bonds within the molecules of the sample. The resulting spectrum is a unique fingerprint of the material, allowing for its identification and the elucidation of its chemical structure. For **calcium tartrate**, FTIR can confirm the presence of key functional groups such as hydroxyl (O-H),

carbonyl (C=O), and carbon-oxygen (C-O) bonds, as well as the metal-oxygen (Ca-O) linkage. [2][4]

Quantitative Data: Characteristic FTIR Peak Assignments for Calcium Tartrate

The following table summarizes the characteristic infrared absorption bands for **calcium tartrate**, compiled from various studies. These values are essential for the identification and characterization of the compound.

Wavenumber Range (cm ⁻¹)	Assignment	Vibrational Mode	Reference
3600 - 3200	O-H stretching of hydroxyl groups and water of hydration	Stretching	[4][5]
2990 - 2850	C-H stretching	Stretching	[4]
~1590	Asymmetric stretching of the carboxylate group (C=O)	Stretching	[1][4]
~1490	Symmetric stretching of the carboxylate group (C=O)	Stretching	[4]
1387 - 1281	C-O stretching	Stretching	[1]
~1330	C-O stretching	Stretching	[4]
~1282	C-H bending	Bending	[4]
~1148	C-H vibrational modes	Bending	[4]
1061 - 1011	Out-of-plane O-H deformation and C-O stretching	Deformation/Stretching	[4]
Below 818	Calcium-oxygen bonding	Stretching	[1][4]

Experimental Protocols

This section details the protocols for sample preparation and FTIR analysis of **calcium tartrate**. The choice of method will depend on the physical form of the sample and the specific requirements of the analysis.

Protocol 1: Solid-State Analysis using Potassium Bromide (KBr) Pellet Method

This is a traditional and widely used method for obtaining high-quality FTIR spectra of solid samples.

Materials:

- **Calcium tartrate** sample (powdered)
- Potassium Bromide (KBr), spectroscopy grade, dried
- Agate mortar and pestle
- Pellet press with die
- FTIR spectrometer

Procedure:

- **Sample Grinding:** Weigh approximately 1-2 mg of the **calcium tartrate** sample.^[6] Grind it to a fine powder using an agate mortar and pestle to reduce particle size and minimize scattering of the infrared radiation.^[7]
- **Mixing with KBr:** Add approximately 100-200 mg of dry KBr to the mortar.^[6] Mix the sample and KBr thoroughly by grinding the mixture for a few minutes to ensure homogeneity. The concentration of the sample in KBr should be in the range of 0.2% to 1%.^[7]
- **Pellet Formation:** Transfer the mixture to a pellet die. Place the die in a hydraulic press and apply pressure to form a transparent or semi-transparent pellet.^[6]

- **FTIR Analysis:** Carefully remove the KBr pellet from the die and place it in the sample holder of the FTIR spectrometer.
- **Data Acquisition:** Record the FTIR spectrum, typically in the range of 4000-400 cm^{-1} . Collect a background spectrum of a blank KBr pellet or ambient air prior to sample analysis.

Protocol 2: Analysis using Attenuated Total Reflectance (ATR)-FTIR

ATR-FTIR is a modern, rapid technique that requires minimal sample preparation, making it suitable for both solid powders and liquids.

Materials:

- **Calcium tartrate** sample (solid or in solution)
- FTIR spectrometer with an ATR accessory
- Spatula
- Solvent (if applicable)

Procedure for Solid Samples:

- **ATR Crystal Cleaning:** Ensure the ATR crystal surface is clean by wiping it with a suitable solvent (e.g., isopropanol) and allowing it to dry completely.
- **Background Spectrum:** Record a background spectrum with the clean, empty ATR accessory.
- **Sample Application:** Place a small amount of the powdered **calcium tartrate** sample directly onto the ATR crystal.^[8]
- **Pressure Application:** Apply pressure using the ATR's pressure clamp to ensure good contact between the sample and the crystal.^[8]
- **Data Acquisition:** Record the FTIR spectrum of the sample.

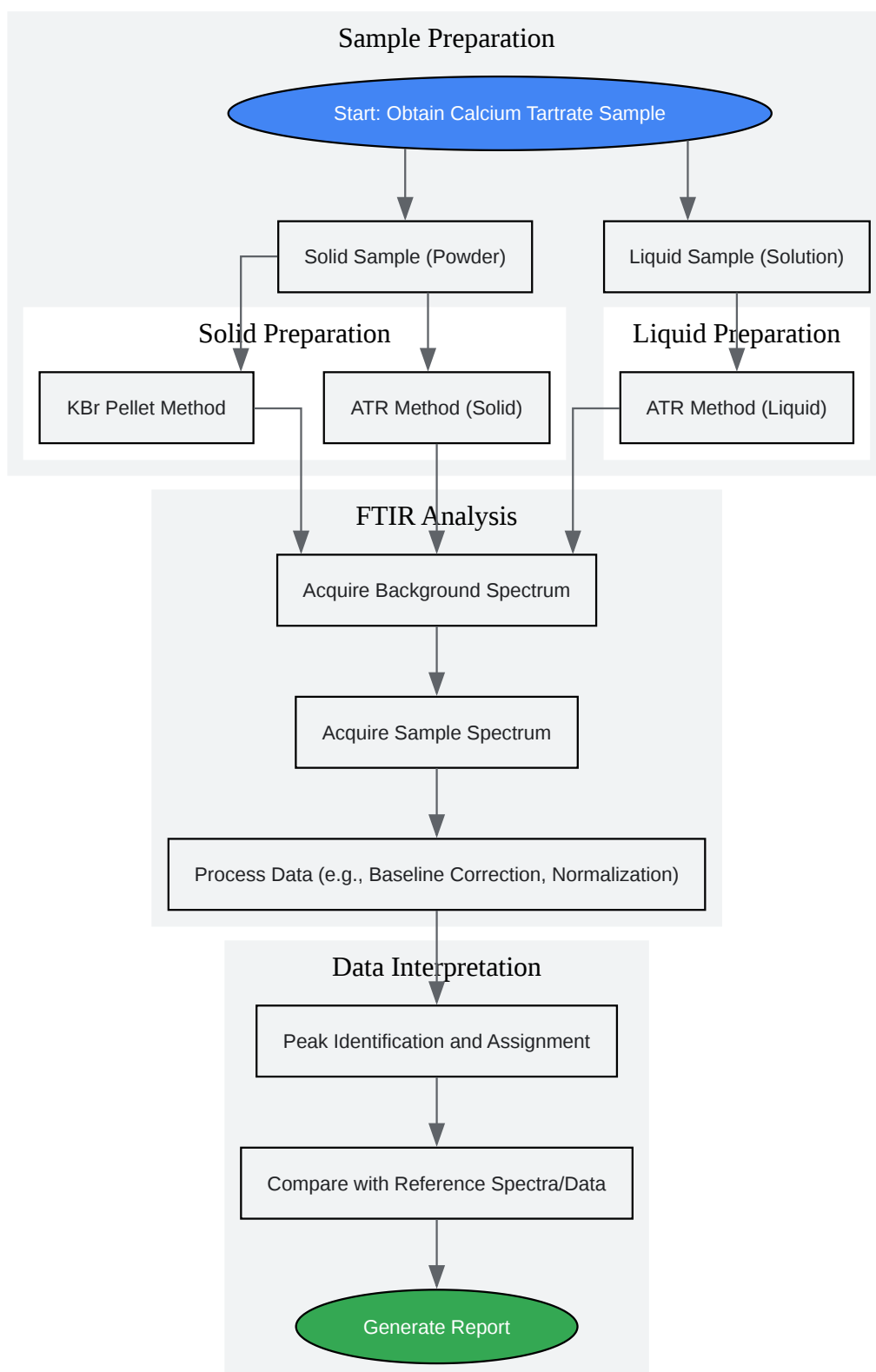
- Cleaning: After analysis, clean the ATR crystal thoroughly.

Procedure for Liquid Samples (Solutions):

- ATR Crystal Cleaning: Clean the ATR crystal as described above.
- Background Spectrum: Record a background spectrum of the pure solvent that will be used to dissolve the **calcium tartrate**.
- Sample Application: Place a drop of the **calcium tartrate** solution onto the ATR crystal.[8]
- Data Acquisition: Record the FTIR spectrum. The instrument software can be used to subtract the solvent spectrum from the sample spectrum.
- Cleaning: Clean the ATR crystal thoroughly after the measurement.

Diagrams

Experimental Workflow for FTIR Analysis of Calcium Tartrate



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Caption: Workflow for FTIR analysis of **calcium tartrate**.

Logical Relationship in FTIR Data Interpretation



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Caption: Logical steps in interpreting FTIR data for **calcium tartrate**.

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